

Technical Support Center: Enhancing the In Vivo Bioavailability of Polymethoxyflavonoids

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Compound of Interest

Compound Name: 7,4'-Dimethoxyflavone

CAS No.: 20979-50-4

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with polymethoxyflavonoids (PMFs). This guide is designed to provide you with in-depth technical assistance, troubleshooting guides, and frequently asked questions (FAQs) to address the significant challenge of low oral bioavailability of PMFs in your in vivo experiments. Drawing from established scientific literature and field-proven insights, this resource aims to empower you with the knowledge to optimize your experimental design and achieve reliable, reproducible results.

I. Understanding the Bioavailability Challenge: Why Do PMFs Fall Short In Vivo?

Polymethoxyflavonoids, such as nobiletin and tangeretin, are a class of flavonoids abundant in citrus peels, holding immense promise for a range of therapeutic applications due to their anti-inflammatory, anti-cancer, and neuroprotective properties. However, their translation from in vitro success to in vivo efficacy is often hampered by poor oral bioavailability. This section will delve into the primary reasons behind this limitation.

The low bioavailability of PMFs is primarily attributed to two key factors:

- **Poor Aqueous Solubility:** PMFs are highly lipophilic compounds with low solubility in water.^[1]^[2] This inherent characteristic limits their dissolution in the gastrointestinal fluids, which is a prerequisite for absorption across the intestinal epithelium.
- **Extensive First-Pass Metabolism:** After absorption, PMFs undergo significant metabolism in the intestines and liver, a phenomenon known as the first-pass effect. This metabolic process, primarily mediated by cytochrome P450 (CYP) enzymes, rapidly converts the active PMFs into more water-soluble metabolites that are easily excreted, thereby reducing the concentration of the parent compound reaching systemic circulation.^[3]^[4]

II. Troubleshooting & FAQ Guide

This section is structured in a question-and-answer format to directly address common issues and questions that arise during experiments aimed at improving PMF bioavailability.

Frequently Asked Questions (FAQs)

Q1: I'm observing very low plasma concentrations of my target PMF after oral administration in rats. What are the likely causes?

A1: This is a very common observation. The primary culprits are the poor aqueous solubility of the PMF and extensive first-pass metabolism.^[2]^[5] An unformulated, crystalline PMF will have a very low dissolution rate in the gut. Even the portion that does get absorbed is likely being rapidly metabolized by CYP enzymes in the gut wall and liver.^[3]^[4] A study on tangeretin, for instance, reported an absolute oral bioavailability of only 27.11% in rats even without specific formulation enhancement. For some methoxyflavones from *Kaempferia parviflora*, the oral bioavailability can be as low as 1-4%.

Q2: What is the first and most critical step I should take to improve the bioavailability of my PMF?

A2: The most impactful initial step is to address the solubility issue. By increasing the dissolution rate and apparent solubility of the PMF in the gastrointestinal tract, you can significantly enhance its absorption. Nanoformulation strategies are a powerful approach to achieve this.

Q3: I've prepared a nanosuspension of my PMF, but I'm still not seeing a significant improvement in bioavailability. What could be wrong?

A3: While nanosizing increases the surface area for dissolution, several factors could still be limiting bioavailability:

- **Particle Aggregation:** Your nanosuspension might be aggregating in the gastrointestinal environment, effectively reducing the surface area you worked to create. Ensure you have an effective stabilizer in your formulation.
- **Metabolism is Still a Major Hurdle:** Even if you've improved absorption, first-pass metabolism can still clear a large fraction of the PMF. Consider co-administration with a bioenhancer like piperine to inhibit metabolic enzymes.[\[6\]](#)
- **Incorrect Dosing Vehicle:** The vehicle used to administer the nanosuspension can impact its performance. Ensure it's compatible and doesn't promote aggregation.

Troubleshooting Common Experimental Issues

Problem	Potential Cause(s)	Recommended Solution(s)
Low drug loading in nanoparticles	Poor solubility of the PMF in the organic solvent or lipid matrix.	Screen a variety of solvents or lipids to find one with higher solubilizing capacity for your specific PMF. Optimize the drug-to-carrier ratio in your formulation.
Inconsistent particle size in nanoformulations	Suboptimal formulation parameters (e.g., stabilizer concentration, homogenization speed/time).	Systematically optimize your formulation and process parameters. Techniques like dynamic light scattering (DLS) are crucial for monitoring particle size and polydispersity index (PDI).
High variability in in vivo pharmacokinetic data	Inconsistent dosing, stress on the animals affecting gut motility, or formulation instability.	Ensure accurate and consistent dosing techniques. Acclimatize animals to handling to minimize stress. Always check the stability of your formulation just before administration.
Low apparent permeability (Papp) in Caco-2 cell assays	Poor solubility of the PMF in the transport buffer, leading to precipitation. High efflux ratio indicating the involvement of transporters like P-glycoprotein (P-gp).	Increase the solubility in the buffer by using a co-solvent (e.g., DMSO, ensuring the final concentration is non-toxic to the cells). If high efflux is observed, consider co-incubation with a known P-gp inhibitor to confirm transporter involvement.

Difficulty in quantifying low PMF concentrations in plasma	Insufficient sensitivity of the analytical method. Matrix effects from plasma components interfering with the analysis.	Utilize a highly sensitive analytical technique like UPLC-MS/MS. ^{[1][7]} Optimize your sample preparation method (e.g., protein precipitation, liquid-liquid extraction, or solid-phase extraction) to minimize matrix effects.
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III. Strategies and Protocols for Enhancing PMF Bioavailability

This section provides detailed, step-by-step protocols for some of the most effective strategies to overcome the low bioavailability of PMFs.

A. Nanoformulation Strategies

Nanoformulations increase the surface area of the PMF, leading to a higher dissolution rate and improved absorption.

Nanosuspensions are sub-micron colloidal dispersions of pure drug particles stabilized by surfactants and/or polymers.

Experimental Protocol: Preparation of Tangeretin Nanosuspension via Solvent-Antisolvent Precipitation^[5]

- Preparation of the Organic Phase: Dissolve tangeretin in dimethyl sulfoxide (DMSO) to a concentration of 5.23 mg/mL.
- Preparation of the Aqueous Phase (Antisolvent): Prepare a 4.72% (w/v) aqueous solution of a suitable surfactant (e.g., Tween 80, Poloxamer 188).
- Precipitation: While stirring the aqueous phase at a high rate (e.g., 1200 rpm), inject the organic phase into the aqueous phase using a syringe pump at a controlled flow rate (e.g., 15 mL/min). The rapid mixing will cause the tangeretin to precipitate as nanoparticles.

- **Homogenization (Optional but Recommended):** Further reduce the particle size and improve uniformity by subjecting the nanosuspension to high-pressure homogenization.
- **Solvent Removal and Concentration:** Remove the organic solvent and concentrate the nanosuspension using a rotary evaporator or through diafiltration.
- **Lyophilization (for solid dosage forms):** For long-term stability and incorporation into solid dosage forms, the nanosuspension can be freeze-dried. Add a cryoprotectant (e.g., trehalose, mannitol) to the nanosuspension before freezing to prevent particle aggregation during lyophilization.

SLNs are colloidal carriers made from solid lipids that are solid at room and body temperature. They offer advantages like controlled release and good biocompatibility.

Experimental Protocol: Preparation of Nobiletin-Loaded SLNs by Microemulsion Method[8]

- **Preparation of the Lipid Phase:** Melt a solid lipid (e.g., glyceryl monostearate) at a temperature above its melting point. Dissolve nobiletin in the molten lipid.
- **Preparation of the Aqueous Phase:** Heat an aqueous solution containing a surfactant (e.g., Tween 80) and a co-surfactant (e.g., Poloxamer 188) to the same temperature as the lipid phase.
- **Formation of the Microemulsion:** Add the lipid phase to the aqueous phase with gentle stirring until a clear, homogenous microemulsion is formed.
- **Dispersion in Cold Water:** Disperse the hot microemulsion into cold water (2-4°C) under high-speed stirring. The volume ratio of cold water to the microemulsion should be at least 10:1. The rapid cooling will cause the lipid to solidify, entrapping the nobiletin within the SLNs.
- **Washing and Concentration:** Wash the SLN dispersion to remove excess surfactant and concentrate it using ultracentrifugation or dialysis.

Biodegradable polymers like poly(lactic-co-glycolic acid) (PLGA) can be used to encapsulate PMFs, offering sustained release and protection from degradation.

Experimental Protocol: Preparation of Tangeretin-Loaded PLGA Nanoparticles by Emulsion-Solvent Evaporation

- **Preparation of the Organic Phase:** Dissolve tangeretin and PLGA in a water-immiscible organic solvent (e.g., dichloromethane, ethyl acetate).
- **Emulsification:** Add the organic phase to an aqueous solution containing a stabilizer (e.g., polyvinyl alcohol - PVA) and emulsify using a high-speed homogenizer or sonicator to form an oil-in-water (o/w) emulsion.
- **Solvent Evaporation:** Stir the emulsion at room temperature under a fume hood for several hours to allow the organic solvent to evaporate. This will cause the PLGA to precipitate and form solid nanoparticles encapsulating the tangeretin.
- **Collection and Washing:** Collect the nanoparticles by ultracentrifugation. Wash the collected nanoparticles several times with deionized water to remove excess stabilizer and un-encapsulated drug.
- **Lyophilization:** Resuspend the washed nanoparticles in a small volume of water containing a cryoprotectant and freeze-dry to obtain a powder.

B. Co-administration with Bioenhancers: The Piperine Strategy

Piperine, an alkaloid from black pepper, is a well-known bioenhancer that can inhibit CYP enzymes and P-glycoprotein, thereby reducing first-pass metabolism and efflux of co-administered drugs.[6]

Experimental Protocol: In Vivo Co-administration of Tangeretin and Piperine in Rats

- **Animal Model:** Use male Sprague-Dawley rats, fasted overnight before the experiment with free access to water.
- **Formulation Preparation:** Prepare a suspension of tangeretin (e.g., in 0.5% carboxymethylcellulose sodium) and a separate suspension of piperine.
- **Dosing:**

- Control Group: Administer the tangeretin suspension orally by gavage.
- Test Group: Co-administer the tangeretin suspension and the piperine suspension orally. A typical dose of piperine is 20 mg/kg body weight.
- Blood Sampling: Collect blood samples from the tail vein at predetermined time points (e.g., 0, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours) into heparinized tubes.
- Plasma Preparation: Centrifuge the blood samples to separate the plasma. Store the plasma samples at -80°C until analysis.
- Quantification: Analyze the concentration of tangeretin in the plasma samples using a validated HPLC or UPLC-MS/MS method.
- Pharmacokinetic Analysis: Calculate pharmacokinetic parameters such as C_{max}, T_{max}, and AUC to determine the effect of piperine on the bioavailability of tangeretin.

IV. Quantitative Comparison of Bioavailability Enhancement Strategies

The following table summarizes the reported improvements in the bioavailability of key PMFs using different formulation strategies.

Polymethoxyflavonoid	Formulation Strategy	Fold Increase in Bioavailability (AUC) or Cmax	Reference
Nobiletin	Emulsion	~2.2-fold increase in bioavailability (AUC) compared to oil suspension.	[9]
Nobiletin	Nano-crystalline solid dispersion	15-fold enhancement in absolute oral bioavailability compared to crystalline nobiletin.	[10]
Nobiletin	Amorphous solid dispersion	18-fold enhancement in oral bioavailability.	[11]
Tangeretin	Whey protein emulsion with HPMC	4 to 20-fold increase in plasma concentration.	[1]
Tangeretin	Unformulated	Absolute oral bioavailability of 27.11% in rats.	[12]

V. Key Experimental Workflows and Signaling Pathways

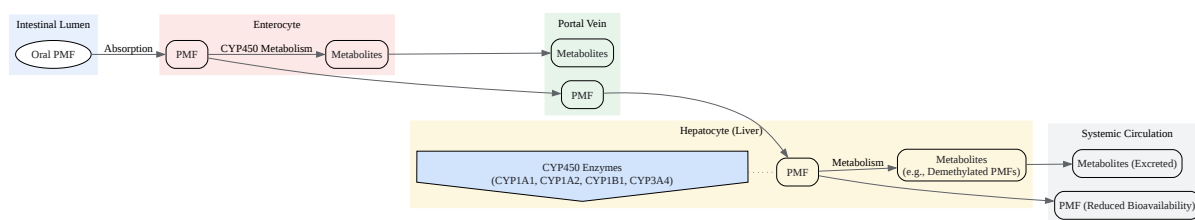
A. Experimental Workflow for Assessing PMF Bioavailability

The following diagram illustrates a typical experimental workflow for evaluating the oral bioavailability of a novel PMF formulation.

Caption: A typical workflow for evaluating PMF bioavailability.

B. Signaling Pathway of PMF First-Pass Metabolism

The following diagram illustrates the key role of CYP450 enzymes in the first-pass metabolism of PMFs in the liver.



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Caption: First-pass metabolism of PMFs in the gut and liver.

VI. Analytical Methodologies

Accurate quantification of PMFs in biological matrices is crucial for pharmacokinetic studies.

A. UPLC-MS/MS for Quantification of Nobiletin and Tangeretin in Rat Plasma[1][9]

- Sample Preparation:
 - To 100 μ L of rat plasma, add an internal standard (e.g., a structurally similar compound not present in the sample).

- Perform protein precipitation by adding acetonitrile, followed by vortexing and centrifugation.
- Alternatively, use liquid-liquid extraction with a solvent like ethyl acetate.
- Evaporate the supernatant/organic layer to dryness and reconstitute the residue in the mobile phase.
- Chromatographic Conditions:
 - Column: A C18 column (e.g., UPLC HSS T3, 50 × 2.1 mm, 1.7 μm).
 - Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μL.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Nobiletin: m/z 403.3 → 373.1
 - Tangeretin: m/z 373.3 → 343.2
 - Optimize cone voltage and collision energy for each analyte and the internal standard.

B. Caco-2 Cell Permeability Assay[15][16][17]

This in vitro model is widely used to predict the intestinal absorption of compounds.

- Cell Culture:
 - Culture Caco-2 cells in a suitable medium (e.g., DMEM with 10% FBS, 1% non-essential amino acids, and 1% penicillin-streptomycin) at 37°C in a humidified atmosphere with 5% CO₂.

- Seed the cells onto permeable filter supports in Transwell® plates at a high density.
- Allow the cells to differentiate for 21-25 days to form a confluent monolayer with well-developed tight junctions.
- Permeability Assay:
 - Wash the cell monolayers with pre-warmed transport buffer (e.g., Hanks' Balanced Salt Solution - HBSS).
 - Add the PMF solution (dissolved in transport buffer, with a low percentage of a co-solvent like DMSO if necessary) to the apical (A) side of the monolayer.
 - Add fresh transport buffer to the basolateral (B) side.
 - Incubate the plate at 37°C on an orbital shaker.
 - At specified time points, take samples from the basolateral side and replace with fresh buffer.
 - At the end of the experiment, also take a sample from the apical side.
 - Measure the concentration of the PMF in the samples using HPLC or UPLC-MS/MS.
- Calculation of Apparent Permeability Coefficient (P_{app}): $P_{app} \text{ (cm/s)} = (dQ/dt) / (A * C_0)$
Where:
 - dQ/dt is the rate of permeation of the drug across the monolayer.
 - A is the surface area of the filter membrane.
 - C_0 is the initial concentration of the drug in the apical chamber.

VII. Concluding Remarks

Overcoming the low bioavailability of polymethoxyflavonoids is a critical step in unlocking their full therapeutic potential. This technical support center has provided a comprehensive overview of the challenges and a range of evidence-based strategies to address them. By understanding

the underlying principles of solubility enhancement and metabolic inhibition, and by applying the detailed protocols provided, researchers can significantly improve the in vivo performance of their PMF-based therapeutics. As a Senior Application Scientist, I encourage you to use this guide as a starting point for your experimental design and to reach out for further support as you navigate the complexities of drug development.

VIII. References

- Optimization of Nano-Tangeretin Recrystallization via Natural Surfactants in the Antisolvent Precipitation Process: Physicochemical Characterization and Antioxidant Activity. (n.d.). MDPI. Retrieved January 23, 2026, from [\[Link\]](#)
- Pharmacokinetic Study of Nobiletin and Tangeretin in Rat Serum by High-Performance Liquid Chromatography-Electrospray Ionization-Mass Spectrometry. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Progress of Researches on Pharmacological Effects and Bioavailability of Tangeretin. (n.d.). J-STAGE. Retrieved January 23, 2026, from [\[Link\]](#)
- Hung, W. L., et al. (2017). Pharmacokinetics, bioavailability, tissue distribution and excretion of tangeretin in rat. *Journal of Food and Drug Analysis*, 26(2), 735-744. [\[Link\]](#)
- Comparative Analyses of Bioavailability, Biotransformation, and Excretion of Nobiletin in Lean and Obese Rats. (2020). *Journal of Agricultural and Food Chemistry*, 68(37), 10134-10143. [\[Link\]](#)
- Nakajima, M., et al. (2013). In vitro metabolism of nobiletin, a polymethoxy-flavonoid, by human liver microsomes and cytochrome P450. *Drug Metabolism and Pharmacokinetics*, 28(5), 431-436. [\[Link\]](#)
- DB-ALM Protocol n° 142 : Permeability Assay on Caco-2 Cells. (n.d.). JRC Big Data Analytics Platform. Retrieved January 23, 2026, from [\[Link\]](#)
- Dudhatra, G. B., et al. (2012). Molecular and pharmacological aspects of piperine as a potential molecule for disease prevention and management: evidence from clinical trials. *Journal of Translational Medicine*, 10, 157. [\[Link\]](#)

- Therapeutic Implications of a Polymethoxylated Flavone, Tangeretin, in the Management of Cancer via Modulation of Different Molecular Pathways. (2021). *Molecules*, 26(5), 1435. [\[Link\]](#)
- The Self-Assembly Soluplus Nanomicelles of Nobiletin in Aqueous Medium Based on Solid Dispersion and Their Increased Hepatoprotective Effect on APAP-Induced Acute Liver Injury. (2023). *Pharmaceutics*, 15(9), 2298. [\[Link\]](#)
- Determination of nobiletin and tangeretin in rat plasma by ultra-performance liquid chromatography-tandem mass spectrometry and study of their pharmacokinetics. (2024). *Acta Chromatographica*, 36(4), 223-230. [\[Link\]](#)
- Various techniques for preparation of nanosuspension - a review. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Tangeretin-loaded protein nanoparticles fabricated from zein/ β -lactoglobulin: Preparation, characterization, and functional performance. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Preparation and Characterisation of Nobiletin-Loaded Nanostructured Lipid Carriers. (2017). *Journal of Nanomaterials*, 2017, 8628372. [\[Link\]](#)
- The proposed metabolic pathways of tangeretin (a) and nobiletin (b). (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Nobiletin, sinensetin, and tangeretin are the main perpetrators in clementines provoking food-drug interactions in vitro. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Formulation Strategies of Nanosuspensions for Various Administration Routes. (2023). *Pharmaceutics*, 15(5), 1509. [\[Link\]](#)
- Non-specific plastic binding and permeability characteristics of prenylated (iso)flavonoids in in vitro Caco-2 cell permeability assay. (n.d.). WUR eDepot. Retrieved January 23, 2026, from [\[Link\]](#)
- Determination of nobiletin and tangeretin in rat plasma by ultra-performance liquid chromatography-tandem mass spectrometry and study of their pharmacokinetics. (2024).

ScienceOpen. [[Link](#)]

- Formulation and evaluation of nanosuspension and nanoemulsion of Rosuvastatin and their comparative study. (n.d.). ResearchGate. Retrieved January 23, 2026, from [[Link](#)]
- Caco-2 Cell Line Standardization with Pharmaceutical Requirements and In Vitro Model Suitability for Permeability Assays. (2023). *Pharmaceutics*, 15(11), 2531. [[Link](#)]
- Basics of Solid Lipid Nanoparticles Formulation. (2024). *Biomedical Research Bulletin*. [[Link](#)]
- Investigating Bioavailability of Curcumin and Piperine Combination in Comparison to Turmeric Rhizomes: An in vitro Study. (2024). *Journal of Experimental Pharmacology*, 16, 37-47. [[Link](#)]
- Preparation and evaluation of self-microemulsifying drug delivery system containing ginsenoside Rh2. (n.d.). ResearchGate. Retrieved January 23, 2026, from [[Link](#)]
- Optimization of Nano-Tangeretin Recrystallization via Natural Surfactants in the Antisolvent Precipitation Process: Physicochemical Characterization and Antioxidant Activity. (2023). *Nanomaterials*, 13(4), 791. [[Link](#)]
- Simultaneous quantification of paeoniflorin, nobiletin, tangeretin, liquiritigenin, isoliquiritigenin, liquiritin and formononetin from Si-Ni-San extract in rat plasma and tissues by liquid chromatography-tandem mass spectrometry. (2014). *Journal of Chromatography B*, 967, 149-160. [[Link](#)]
- Assessment of oral bioavailability and biotransformation of nobiletin emulsion using in vitro and in vivo model. (2020). *Morressier*. [[Link](#)]
- Preparation and Characterisation of PLGA-Nanoparticles containing an Anti-hypertensive agent. (n.d.). ResearchGate. Retrieved January 23, 2026, from [[Link](#)]
- Novel nano-crystalline solid dispersion of nobiletin with improved dissolution behavior and oral absorption. (n.d.). ResearchGate. Retrieved January 23, 2026, from [[Link](#)]
- Formulation of Self-micro Emulsifying Drug Delivery Systems (SMEDDS) of Paclitaxel utilizing factorial design. (2022). *International Journal of Pharmaceutical Sciences and*

Nanotechnology, 15(1), 5769-5778. [\[Link\]](#)

- Cytochrome P450 enzyme mediated herbal drug interactions (Part 1). (2013). EXCLI Journal, 12, 856-877. [\[Link\]](#)
- FORMULATION OF NANOSUSPENSION AND NANOEMULSION AS A NEW APPROACH FOR THE DELIVERY OF POORLY SOLUBLE DRUGS. (n.d.). Semantic Scholar. Retrieved January 23, 2026, from [\[Link\]](#)
- Biopharmaceutical Study on Nobiletin-Loaded Amorphous Solid Dispersion with Improved Hypouricemic Effect. (2021). Pharmaceutics, 13(2), 273. [\[Link\]](#)
- Caco-2 monolayer permeability assay on standards and saponins. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Pharmacokinetics, bioavailability, tissue distribution and excretion of tangeretin in rat. (2018). Journal of Food and Drug Analysis, 26(2), 735-744. [\[Link\]](#)
- Determination of Tangeretin in Rat Plasma: Assessment of Its Clearance and Absolute Oral Bioavailability. (2017). Molecules, 23(1), 55. [\[Link\]](#)
- Quantification of Nobiletin and Tangeretin in Citrus by Micellar Electrokinetic Capillary Chromatography. (n.d.). ResearchGate. Retrieved January 23, 2026, from [\[Link\]](#)
- Learn how to Produce PLGA Nanoparticles. (2020). YouTube. [\[Link\]](#)
- DB-ALM Protocol n° 142 : Permeability Assay on Caco-2 Cells. (n.d.). JRC Big Data Analytics Platform. Retrieved January 23, 2026, from [\[Link\]](#)
- New Approach for Preparing Solid Lipid Nanoparticles with Volatile Oil-Loaded Quercetin Using the Phase-Inversion Temperature Method. (2022). Pharmaceutics, 14(11), 2345. [\[Link\]](#)
- Preparation of Solid Lipid Nanoparticles and Nanostructured Lipid Carriers for Drug Delivery and the Effects of Preparation Parameters of Solvent Injection Method. (2021). Polymers, 13(22), 3983. [\[Link\]](#)
- Molecular and pharmacological aspects of piperine as a potential molecule for disease prevention and management: evidence from clinical trials. (2012). Journal of Translational

Medicine, 10, 157. [[Link](#)]

- Quantitative determination of lurbinectedin, its unbound fraction and its metabolites in human plasma utilizing ultra-performance LC-MS/MS. (2023). Bioanalysis, 15(6), 331-346. [[Link](#)]

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Sources

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. [researchgate.net](#) [[researchgate.net](#)]
- 3. Development of self-microemulsifying drug delivery system and solid-self-microemulsifying drug delivery system of telmisartan - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [akjournals.com](#) [[akjournals.com](#)]
- 7. Determination of nobiletin and tangeretin in rat plasma by ultra-performance liquid chromatography-tandem mass spectrometry and study of their pharmacokinetics – ScienceOpen [[scienceopen.com](#)]
- 8. [dovepress.com](#) [[dovepress.com](#)]
- 9. Assessment of oral bioavailability and biotransformation of nobiletin emulsion using *in vitro* and *in vivo* model [[morressier.com](#)]
- 10. [researchgate.net](#) [[researchgate.net](#)]
- 11. [mdpi.com](#) [[mdpi.com](#)]
- 12. A Self-microemulsifying Drug Delivery System (SMEDDS) for a Novel Medicative Compound Against Depression: a Preparation and Bioavailability Study in Rats - PMC [[pmc.ncbi.nlm.nih.gov](#)]
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